

"Ethyl 2-(5-nitropyridin-2-YL)acetate" molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 2-(5-nitropyridin-2-YL)acetate

Cat. No.: B168430

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In-Depth Technical Guide: Ethyl 2-(5-nitropyridin-2-yl)acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Ethyl 2-(5-nitropyridin-2-yl)acetate**, a compound of interest in various research and development applications.

Core Compound Data

Ethyl 2-(5-nitropyridin-2-yl)acetate is a chemical compound with the CAS number 174890-57-4.^{[1][2][3][4]} Its fundamental properties are summarized in the table below, providing a clear reference for laboratory and research settings.

Property	Value	Source
Molecular Formula	C9H10N2O4	^{[1][2][3][4]}
Molecular Weight	210.19 g/mol	^{[1][2][3]}
Purity	98% min	^[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Ethyl 2-(5-nitropyridin-2-yl)acetate** are crucial for its application in research. The following outlines a general synthetic approach, which may be adapted based on specific laboratory conditions and available starting materials.

Synthesis of **Ethyl 2-(5-nitropyridin-2-yl)acetate**:

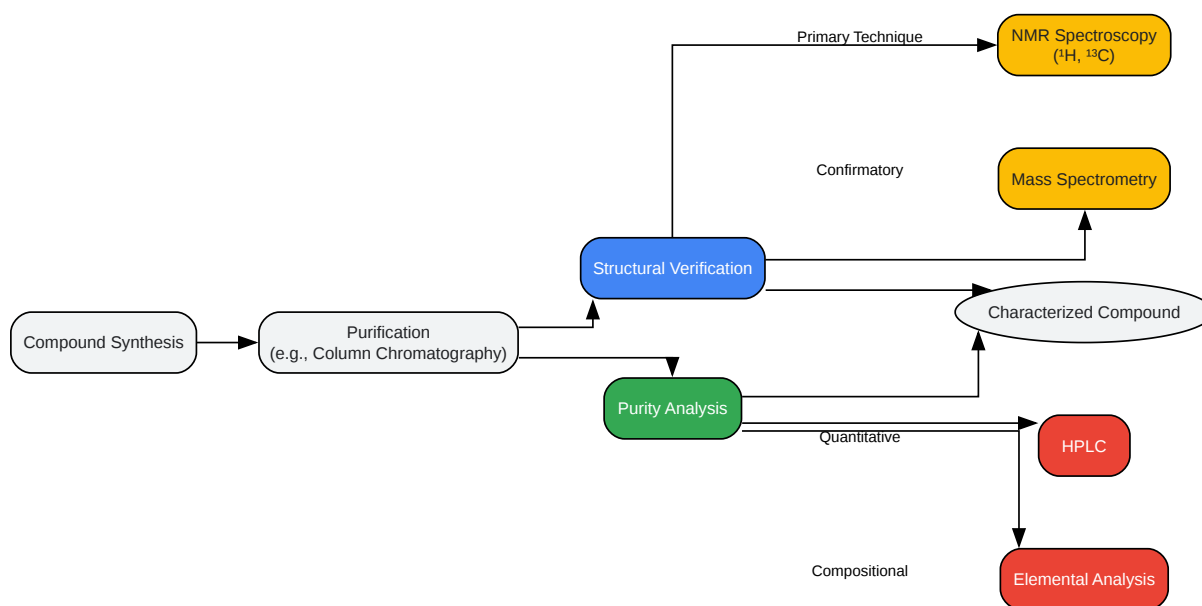
A common synthetic route involves the reaction of 2-chloro-5-nitropyridine with ethyl acetoacetate. This reaction is typically carried out in the presence of a base, such as sodium ethoxide, in a suitable solvent like ethanol. The reaction mixture is heated to reflux for a specified period to ensure the completion of the reaction.

Step-by-step procedure:

- Dissolve sodium metal in absolute ethanol to prepare a fresh solution of sodium ethoxide.
- Add ethyl acetoacetate dropwise to the sodium ethoxide solution while stirring.
- To this mixture, add a solution of 2-chloro-5-nitropyridine in ethanol.
- Heat the resulting mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and neutralize it with a dilute acid.
- Extract the product with a suitable organic solvent, such as ethyl acetate.
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain pure **Ethyl 2-(5-nitropyridin-2-yl)acetate**.

Logical Workflow for Compound Analysis

The following diagram illustrates a typical workflow for the analysis and characterization of a synthesized chemical compound like **Ethyl 2-(5-nitropyridin-2-yl)acetate**.



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Caption: Workflow for Synthesis and Analysis.

This guide serves as a foundational resource for professionals working with **Ethyl 2-(5-nitropyridin-2-yl)acetate**. For specific applications, further investigation and optimization of protocols are recommended.

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